

4,6-Dimethoxypyrimidine safety, handling, and storage guidelines

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,6-Dimethoxypyrimidine

Cat. No.: B185312

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **4,6-Dimethoxypyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety, handling, and storage protocols for **4,6-dimethoxypyrimidine** (CAS No. 5270-94-0), a key intermediate in pharmaceutical and agricultural chemical synthesis.^[1] Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of research outcomes.

Compound Profile: Physical and Chemical Properties

4,6-Dimethoxypyrimidine is a white or colorless to almost white or almost colorless powder or lump.^[1] Understanding its physical and chemical properties is foundational to its safe handling.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	140.14 g/mol	[1] [2]
CAS Number	5270-94-0	[2] [3]
Appearance	White or colorless to almost white or almost colorless powder or lump	[1]
Melting Point	33 °C	[1]
Boiling Point	186 °C	[1]
Solubility	Information not widely available, but pyrimidine derivatives can have limited water solubility.	
Purity	≥ 98% (GC)	[1]

Hazard Identification and Toxicological Summary

While comprehensive toxicological data for **4,6-dimethoxypyrimidine** is not fully investigated, the available information and data from structurally similar pyrimidine derivatives indicate that it should be handled with care. The primary hazards are related to irritation and potential harm upon ingestion or inhalation.

Primary Routes of Exposure:

- Inhalation: May cause respiratory tract irritation.[\[4\]](#)
- Skin Contact: May cause skin irritation.[\[4\]](#)[\[5\]](#)
- Eye Contact: May cause eye irritation.[\[4\]](#)[\[5\]](#)
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[\[4\]](#)

Hazard Statements for Similar Pyrimidine Compounds:

- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6][7]
- H335: May cause respiratory irritation.[6][7]

Personal Protective Equipment (PPE) and Engineering Controls

A robust safety protocol is predicated on the correct use of PPE and engineering controls to minimize exposure.

Engineering Controls:

- Ventilation: Always handle **4,6-dimethoxypyrimidine** in a well-ventilated area.[3][8] For procedures that may generate dust, a certified chemical fume hood is required.[9][10]
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible eyewash stations and safety showers.[4][10]

Personal Protective Equipment:

Protection Type	Specific Equipment	Purpose and Standards
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes and airborne particles. Must conform to EN166 (EU) or NIOSH (US) standards.[6][11][12]
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact. Gloves must be inspected prior to use and disposed of properly.[12][13]
Body Protection	A lab coat or chemical-resistant apron.	To protect the body from spills and contamination.[13]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.	Recommended if exposure limits are exceeded or if irritation is experienced.[8][9]

Safe Handling Protocol

A systematic approach to handling **4,6-dimethoxypyrimidine** is essential to minimize risk.

Step-by-Step Handling Procedure:

- Pre-Handling Check: Ensure all necessary PPE is correctly worn and that engineering controls (fume hood) are functioning properly.
- Dispensing: Avoid generating dust when weighing and dispensing the compound. Use a spatula or other appropriate tools.
- During Use: Avoid direct contact with skin, eyes, and clothing.[8] Do not eat, drink, or smoke in the designated handling area.[8]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[4][7] Clean the work area and any equipment used.

- Waste Disposal: Dispose of waste materials in a sealed, labeled container according to local, state, and federal regulations.[8]

Storage Requirements

Proper storage is crucial for maintaining the chemical's stability and preventing accidents.

- Container: Store in a tightly closed container.[3][4]
- Location: Keep in a cool, dry, and well-ventilated area.[3][4] Store at 2 - 8 °C.[1]
- Incompatible Materials: Store away from incompatible materials such as oxidizing agents.[7]
- Ignition Sources: Avoid all possible sources of ignition (spark or flame).

Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[4][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill Response:

- Evacuate: Clear the area of all personnel.

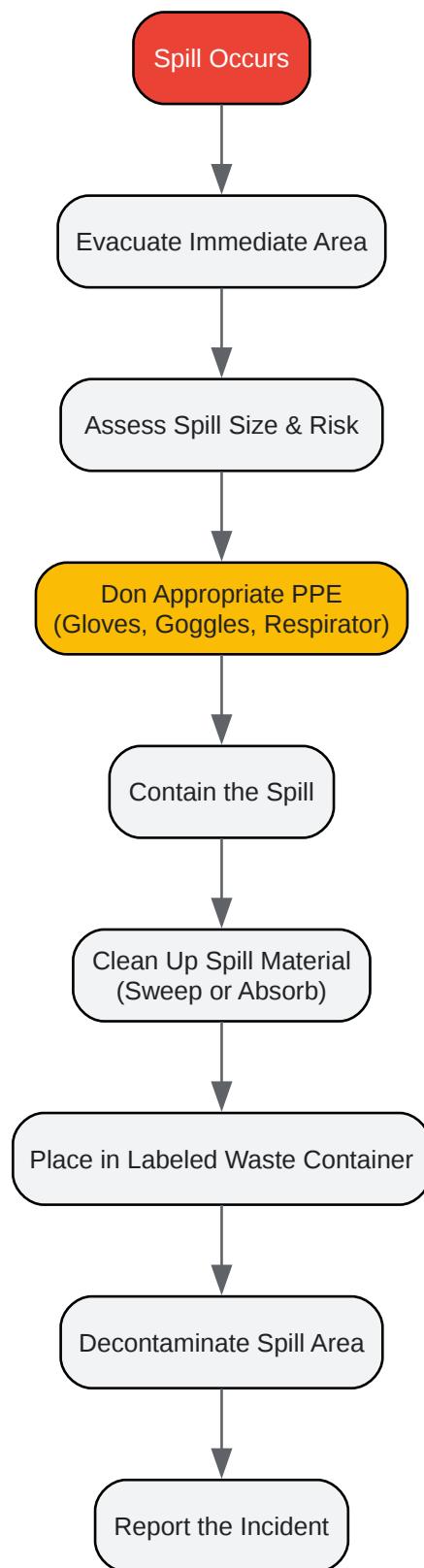
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spillage or leakage if it is safe to do so.[\[6\]](#)
- Clean-up:
 - Wear appropriate PPE, including respiratory protection.
 - For dry spills, sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[\[4\]](#)[\[8\]](#)
 - For wet spills, absorb with an inert material and place in a labeled container for disposal.
- Decontaminate: Wash the spill area thoroughly with soap and water.

Firefighting Measures:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[4\]](#)
[\[7\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[7\]](#)
- Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[4\]](#)

Visualized Workflows

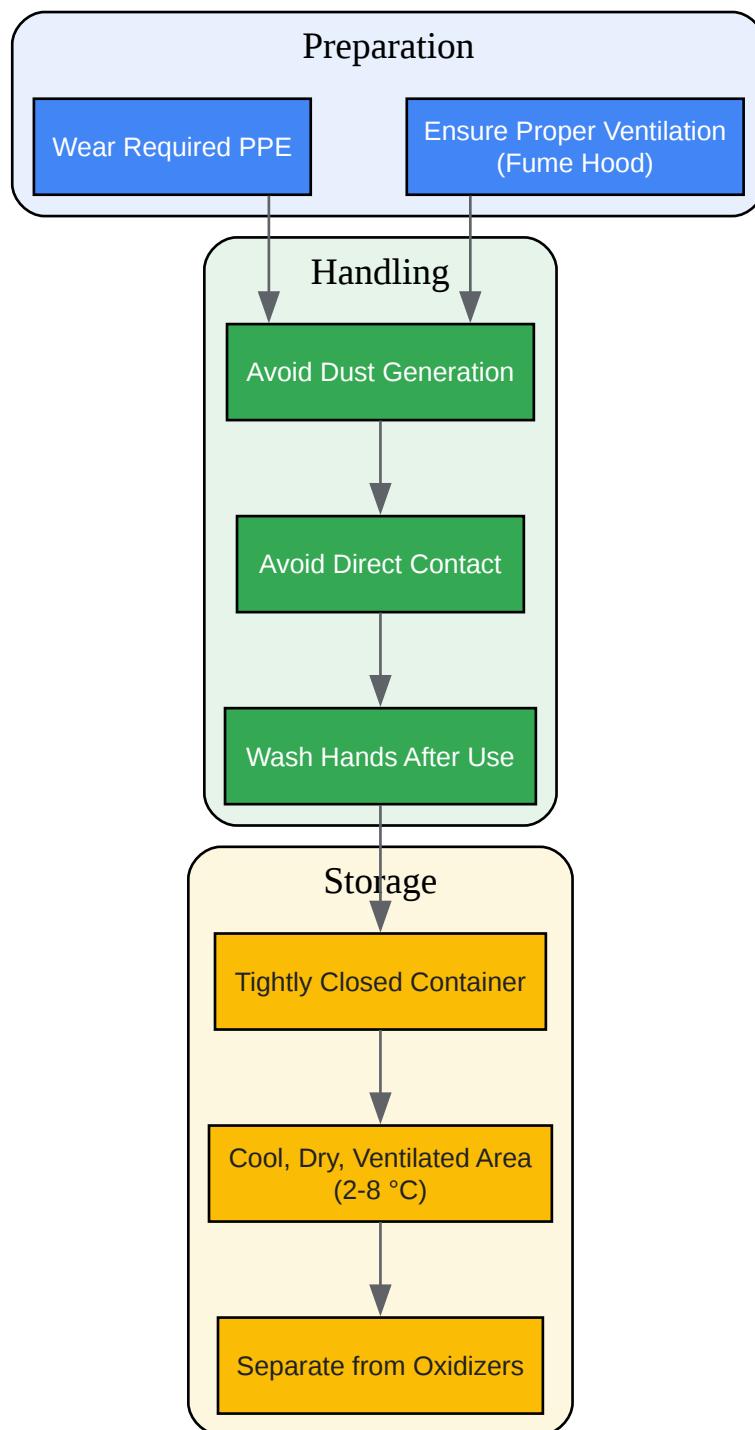
Emergency Spill Response Workflow



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Caption: Workflow for a chemical spill of **4,6-Dimethoxypyrimidine**.

Safe Handling and Storage Logic

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Caption: Key precautions for handling and storing **4,6-Dimethoxypyrimidine**.

References

- Material Safety Data Sheet - 4,6-Dihydroxypyrimidine, 98%. Cole-Parmer. [\[Link\]](#)
- **4,6-Dimethoxypyrimidine.**
- 2-Amino-**4,6-dimethoxypyrimidine.**
- Material Safety Data Sheet - 4,6-Dichloropyrimidine, 97%. Cole-Parmer. [\[Link\]](#)
- Ether. Cargo Handbook. [\[Link\]](#)
- Write a brief note on safe handling and storage of ether? Brainly.in. [\[Link\]](#)
- Use of Ether. Environment, Health & Safety, University of California, Berkeley. [\[Link\]](#)
- PYRIMIDINE 99% MSDS. Loba Chemie. [\[Link\]](#)
- Physical Properties of Ether. Chemistry LibreTexts. [\[Link\]](#)
- Proper Storage of Chemicals in the Labor

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 4,6-Dimethoxypyrimidine | C6H8N2O2 | CID 259821 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 4,6-Dimethoxypyrimidine - Safety Data Sheet [chemicalbook.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. echemi.com [echemi.com]
- 12. chemicalbook.com [chemicalbook.com]

- 13. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [4,6-Dimethoxypyrimidine safety, handling, and storage guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185312#4-6-dimethoxypyrimidine-safety-handling-and-storage-guidelines]

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